

# An In-depth Technical Guide to the Physicochemical Properties of 2-Ethoxypentane

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## Compound of Interest

Compound Name: 2-Ethoxypentane

Cat. No.: B162242

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This technical guide provides a comprehensive overview of the boiling and melting points of **2-Ethoxypentane** (CAS No. 1817-89-6), a branched ether with applications as a solvent and in chemical synthesis. This document outlines its key physical properties, detailed experimental protocols for their determination, and a logical workflow for these analytical procedures.

## Physicochemical Data of 2-Ethoxypentane

**2-Ethoxypentane**, also known as ethyl 1-methylbutyl ether, is a colorless liquid at room temperature.<sup>[1]</sup> Its key physical and chemical properties are summarized below. The branched structure of **2-Ethoxypentane** influences its physical properties, such as its boiling point, when compared to its linear isomers.<sup>[2]</sup>

Table 1: Quantitative Physicochemical Data for **2-Ethoxypentane**

Property	Value	Notes
Boiling Point	109 °C	At 760 mmHg.[2][3][4]
117.3 °C	Estimated.[5]	
Melting Point	-95.35 °C	Estimated.[3][5]
Molecular Formula	C <sub>7</sub> H <sub>16</sub> O	
Molecular Weight	116.20 g/mol	[2][6]
Density	0.77 g/cm <sup>3</sup>	[2][3]
Flash Point	9 °C	[2][3]
Vapor Pressure	29.6 mmHg	At 25 °C.[3]
Refractive Index	1.395	[3]

## Experimental Protocols for Property Determination

The following sections detail the standard laboratory methodologies for determining the boiling and melting points of volatile organic compounds like **2-Ethoxypentane**.

This method is a common micro-scale technique for determining the boiling point of a liquid. It relies on the principle that the boiling point is the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure.

Apparatus and Materials:

- Thiele tube
- Thermometer (with appropriate range)
- Capillary tubes (sealed at one end)
- Small test tube (fusion tube)
- Heat-resistant heating fluid (e.g., mineral oil or silicone oil)

- Bunsen burner or heating mantle
- Stand and clamps
- Sample of **2-Ethoxypentane**

#### Procedure:

- **Sample Preparation:** A few drops of **2-Ethoxypentane** are placed into a small test tube (fusion tube).
- **Capillary Insertion:** A capillary tube, sealed at one end, is placed into the fusion tube with its open end submerged in the liquid.
- **Apparatus Assembly:** The fusion tube is attached to a thermometer. The assembly is then clamped and suspended in a Thiele tube containing a heating fluid, ensuring the sample is below the level of the side arm.
- **Heating:** The Thiele tube is gently heated at the side arm. This design promotes convection currents, ensuring uniform temperature distribution throughout the heating fluid.
- **Observation:** As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube. Heating is continued until a continuous and rapid stream of bubbles is observed.
- **Recording the Boiling Point:** The heat source is then removed. The liquid will begin to cool, and the rate of bubbling will slow down. The boiling point is the temperature at which the bubbling ceases and the liquid just begins to enter the capillary tube. This is the point where the external pressure equals the vapor pressure of the liquid.

Given the low estimated melting point of **2-Ethoxypentane** (-95.35 °C), this procedure requires a cryostat or a specialized low-temperature melting point apparatus instead of a standard heating block.

#### Apparatus and Materials:

- Low-temperature melting point apparatus or cryostat

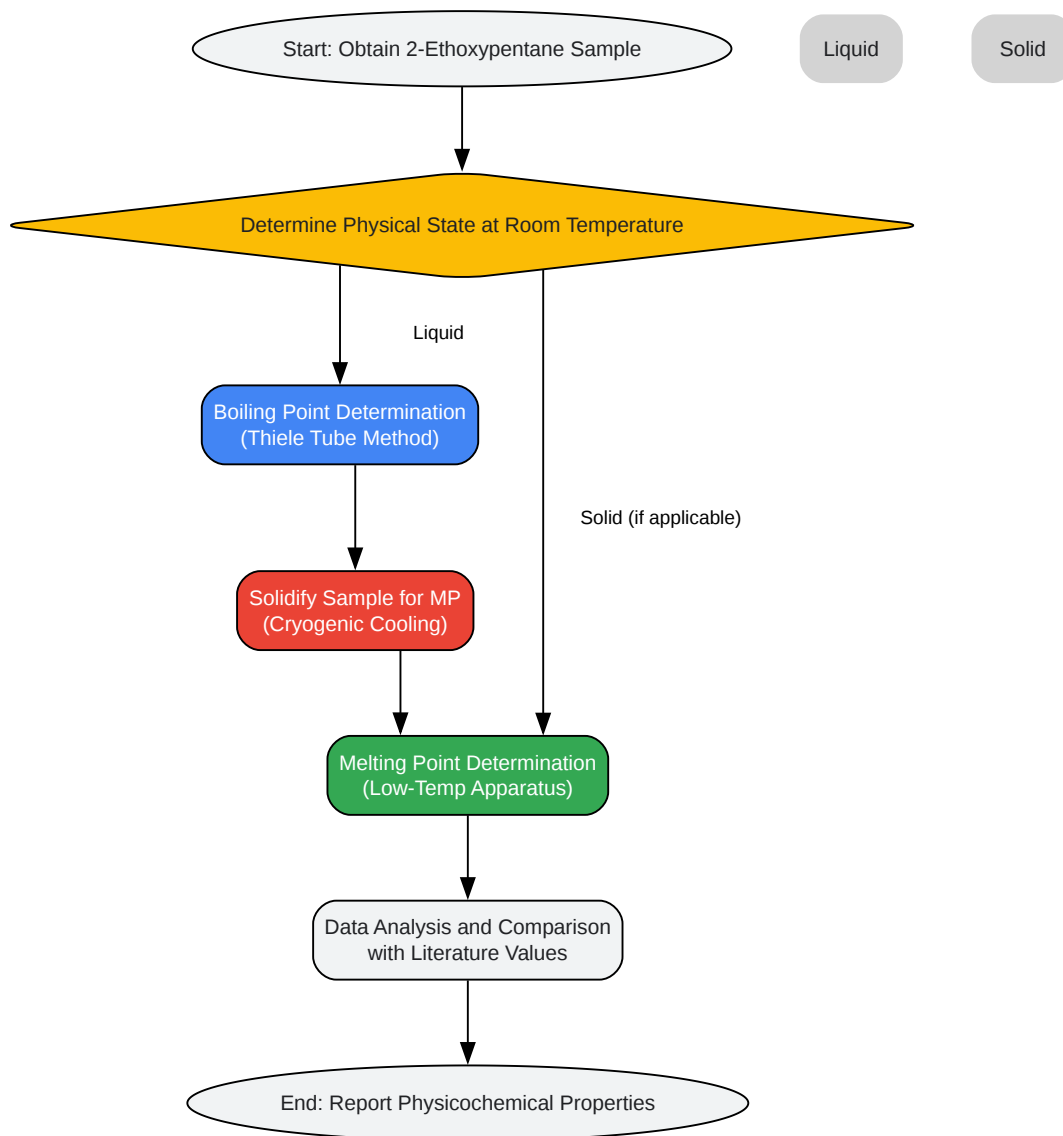
- Capillary tubes
- Thermometer or digital temperature probe calibrated for low temperatures
- Sample of **2-Ethoxypentane** (solidified)
- Cooling bath (e.g., liquid nitrogen, dry ice/acetone)

#### Procedure:

- **Sample Solidification:** The liquid **2-Ethoxypentane** sample is first solidified by cooling it below its expected melting point using a suitable cooling bath.
- **Sample Loading:** A small amount of the powdered, solidified sample is introduced into a capillary tube. The tube is tapped gently to pack the sample at the bottom, aiming for a sample height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed in the sample holder of the low-temperature melting point apparatus.
- **Controlled Warming:** The temperature of the apparatus is raised slowly, typically at a rate of 1-2 °C per minute, as it approaches the expected melting point.
- **Observation and Recording:** The sample is observed through a magnifying lens. The melting point range is recorded from the temperature at which the first droplet of liquid appears to the temperature at which the entire sample becomes a clear liquid. A narrow melting range is indicative of a pure substance.

## Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for the determination of the key physical properties of **2-Ethoxypentane**.



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Caption: Workflow for determining the boiling and melting points of **2-Ethoxypentane**.

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